

Spectroscopic Characterization of 3,5-Dimethoxyflavone (NMR, MS)

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Compound of Interest

Compound Name: 3,5-Dimethoxyflavone

CAS No.: 79689-16-0

Cat. No.: B11841742

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Structural Context & Chemical Logic[1]

To accurately interpret the spectra, one must first deconstruct the molecule's electronic environment. **3,5-Dimethoxyflavone** (C

H

O

, MW: 282.29 g/mol) consists of a 2-phenylchromen-4-one backbone with methoxy substitutions at:

- Position 3 (C-Ring): Defines the molecule as a flavonol ether. The 3-OMe group sterically twists the B-ring (phenyl) out of planarity with the C-ring, reducing conjugation compared to flavone.
- Position 5 (A-Ring): A critical diagnostic position. In 5-hydroxyflavones, a strong intramolecular hydrogen bond (OH

O=C) deshields the carbonyl carbon (~182 ppm). In **3,5-dimethoxyflavone**, this H-bond is absent due to methylation (5-OMe), causing a distinct upfield shift of the carbonyl resonance (~174–176 ppm).

Structural Diagram & Numbering

- Ring A: 5,6,7,8-substituted (5-OMe; 6,7,8-H).
- Ring B: Unsubstituted phenyl (2',3',4',5',6'-H).
- Ring C: Heterocycle (2-Phenyl, 3-OMe, 4-Carbonyl).

Mass Spectrometry (MS) Profiling[2]

Mass spectrometry provides the first line of confirmation through molecular weight determination and structural fingerprinting via Retro-Diels-Alder (RDA) cleavage.

Ionization & Methodology[1][2][3][4]

- Technique: Electron Impact (EI) at 70 eV is preferred for structural elucidation due to rich fragmentation. Electrospray Ionization (ESI) in Positive Mode (

,

283) is used for purity checks.

- Molecular Ion: The parent ion

appears at

282. It is typically the base peak (100% abundance) or very intense due to the stability of the aromatic flavone system.

Fragmentation Logic (RDA Cleavage)

The hallmark of flavonoid MS is the Retro-Diels-Alder (RDA) reaction, which cleaves the C-ring. For **3,5-dimethoxyflavone**, the primary cleavage occurs at bonds 1/3 and 0/4.[1][2]

- Primary Loss: Loss of methyl radicals (

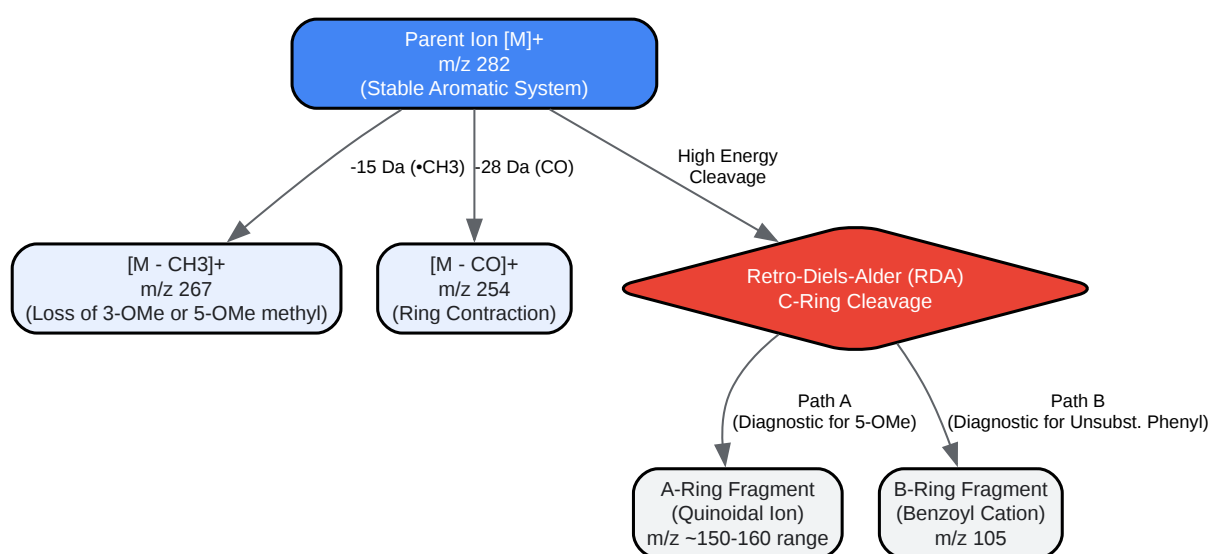
, -15 Da) and carbonyl (

, -28 Da) from the methoxy groups and pyrone ring.

- RDA Pathway:
 - Fragment A (A-Ring containing): Yields ions characteristic of the methoxylated resorcinol-type system.
 - Fragment B (B-Ring containing): Yields ions characteristic of the unsubstituted phenyl ring.

Visualization: MS Fragmentation Pathway

The following diagram maps the logical decay of the parent ion.



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Figure 1: Proposed fragmentation tree highlighting the critical RDA cleavage mechanism.

Nuclear Magnetic Resonance (NMR) Elucidation

NMR is the definitive method for isomeric differentiation (e.g., distinguishing 3,5-dimethoxy from 5,7-dimethoxy).

- Solvent:

is recommended over DMSO-

. Chloroform provides sharper resolution for methoxy signals and prevents solvent-solute H-bonding that can obscure chemical shift comparisons.

- Concentration: 10–15 mg in 0.6 mL solvent.

H NMR (Proton) Analysis

The proton spectrum is characterized by two distinct methoxy singlets and two aromatic spin systems.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
5-OMe	3.96	s	-	Deshielded by peri-carbonyl effect; diagnostic for 5-position.[1]
3-OMe	3.87	s	-	Slightly more shielded than 5-OMe.[1]
H-7	7.55	t (dd)	8.0	Central proton of the A-ring (adjacent to H-6/H-8).
H-8	7.30	d	8.0	Adjacent to H-7; shielded by ortho-oxygenation.[1]
H-6	6.80	d	8.0	Adjacent to H-7; shielded by ortho-oxygenation (5-OMe).[1]
H-2', 6'	8.05	m	-	B-ring ortho protons; deshielded by C-ring conjugation. [1]
H-3', 4', 5'	7.50	m	-	B-ring meta/para protons; overlapping multiplet.

Note: Shifts are approximate (

ppm) based on

values. The A-ring protons (H-6,7,[3]8) form an AMX or ABC system depending on the field strength, appearing as a triplet and two doublets due to ortho-coupling.

C NMR (Carbon) Analysis

The carbon spectrum provides the "skeleton" verification. The C-4 carbonyl shift is the primary quality attribute (PQA).

Position	(ppm)	Type	Assignment Logic
C-4	174.5	C=O[1]	Key Diagnostic: Upfield from 182 ppm (5-OH) due to lack of H-bonding.
C-5	160.8	C-O	Ipso-carbon bearing the 5-methoxy group.
C-2	155.5	C-O	Imine-like carbon; deshielded by heteroatom.
C-3	141.2	C-O	Key Diagnostic: Distinctive for 3-methoxyflavones (flavonols).
C-7	134.0	CH	A-ring methine.
5-OMe	56.4	CH	Methoxy carbon.[1]
3-OMe	60.1	CH	Methoxy carbon (often deshielded relative to A-ring OMe).
Ring B	128-131	CH	Cluster of signals for unsubstituted phenyl ring.

2D NMR Workflow (HMBC/HSQC)

To validate the structure without reference standards, use Heteronuclear Multiple Bond Correlation (HMBC).

- Correlation 1: The 5-OMe protons (ppm) will show a strong HMBC cross-peak to C-5 (ppm).
- Correlation 2: The 3-OMe protons (ppm) will correlate to C-3 (ppm).
- Correlation 3: H-2'/6' will correlate to C-2, confirming the attachment of the B-ring.

Quality Control & Purity Assessment

For drug development applications, establishing a self-validating purity protocol is essential.



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Figure 2: Routine purity assessment workflow.

Protocol:

- TLC: Silica gel 60 F254. Mobile phase: Hexane:Ethyl Acetate (7:3). **3,5-Dimethoxyflavone** appears as a dark spot under UV254 (quenching) and may fluoresce blue/purple under UV365 depending on impurities.
- UV-Vis: The 3-OMe group causes a hypsochromic shift (blue shift) in Band I compared to 3-OH flavonols. Expect

at ~260 nm (Band II) and ~320-330 nm (Band I).

References

- Agrawal, P. K. (1989). Carbon-13 NMR of Flavonoids. Elsevier. (The foundational text for flavonoid shift rules).
- Mabry, T. J., Markham, K. R., & Thomas, M. B. (1970). The Systematic Identification of Flavonoids. Springer.[4] (Standard for UV and NMR interpretation).[3][5]
- Justesen, U., et al. (1998). "Electrospray mass spectrometric characterization of flavonols." Journal of Mass Spectrometry. (Details the RDA fragmentation mechanisms).
- Wollenweber, E. (1994). "Flavones and Flavonols." [6][2][7] The Flavonoids: Advances in Research Since 1986. (Discusses the occurrence and spectral features of methylated flavones).

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Sources

- 1. NP-MRD: Showing NP-Card for 3,5,7-trimethoxyflavone (NP0050612) [np-mrd.org]
- 2. pure.uva.nl [pure.uva.nl]
- 3. phcogj.com [phcogj.com]
- 4. m.youtube.com [m.youtube.com]
- 5. pharmacologyonline.silae.it [pharmacologyonline.silae.it]
- 6. researchgate.net [researchgate.net]
- 7. semanticscholar.org [semanticscholar.org]
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